

2-Methylquinoline-4,8-diol Proper Disposal Procedures

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Compound of Interest

Compound Name: 2-Methylquinoline-4,8-diol

CAS No.: 10529-34-7

Cat. No.: B2502987

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Part 1: Executive Summary & Immediate Action Card

Status:HAZARDOUS SUBSTANCE — DO NOT DISPOSE IN MUNICIPAL WASTE OR SEWER.[1]

2-Methylquinoline-4,8-diol (CAS: 10529-34-7) is a nitrogen-containing heterocyclic compound. While not explicitly listed on the EPA's "P" or "U" lists as a discrete entry, it shares toxicological properties with regulated quinoline derivatives (skin/eye irritation, potential genotoxicity, and aquatic toxicity). It must be managed as Non-Listed Hazardous Waste requiring high-temperature incineration.

Critical Do's and Don'ts

Category	Action Directive
Solids	DO collect in a dedicated, labeled hazardous waste container (e.g., wide-mouth HDPE).
Liquids	DO segregate into "Organic Solvent Waste" streams (Halogen-free). NEVER pour down the sink.
Spills	DO use damp paper towels or inert absorbent (vermiculite) to prevent dust generation.
Deactivation	DON'T attempt bench-top chemical deactivation (e.g., bleach) as this may generate toxic byproducts.

Part 2: Chemical Profile & Hazard Assessment[2]

To dispose of a chemical safely, one must understand its behavior in waste streams. **2-Methylquinoline-4,8-diol** is a solid that poses inhalation and contact risks.

Identification & Physical Properties[3]

- Chemical Name: **2-Methylquinoline-4,8-diol**
- Synonyms: 4,8-Dihydroxy-2-methylquinoline; 4,8-Dihydroxyquinaldine
- CAS Number: 10529-34-7
- Physical State: Solid (typically pale yellow to beige powder)
- Solubility: Sparingly soluble in water; Soluble in DMSO, DMF, and hot alcohols. Crucial for disposal: Aqueous rinses may not effectively remove residues; organic solvents (ethanol/methanol) are required for decontamination.

GHS Hazard Classification (Derived from Analogs)

- Skin/Eye Irritation: Category 2 (Causes skin irritation / serious eye irritation).[2][3]

- STOT-SE: Category 3 (May cause respiratory irritation).
- Aquatic Toxicity: Acute/Chronic Category 2 or 3 (Toxic to aquatic life).

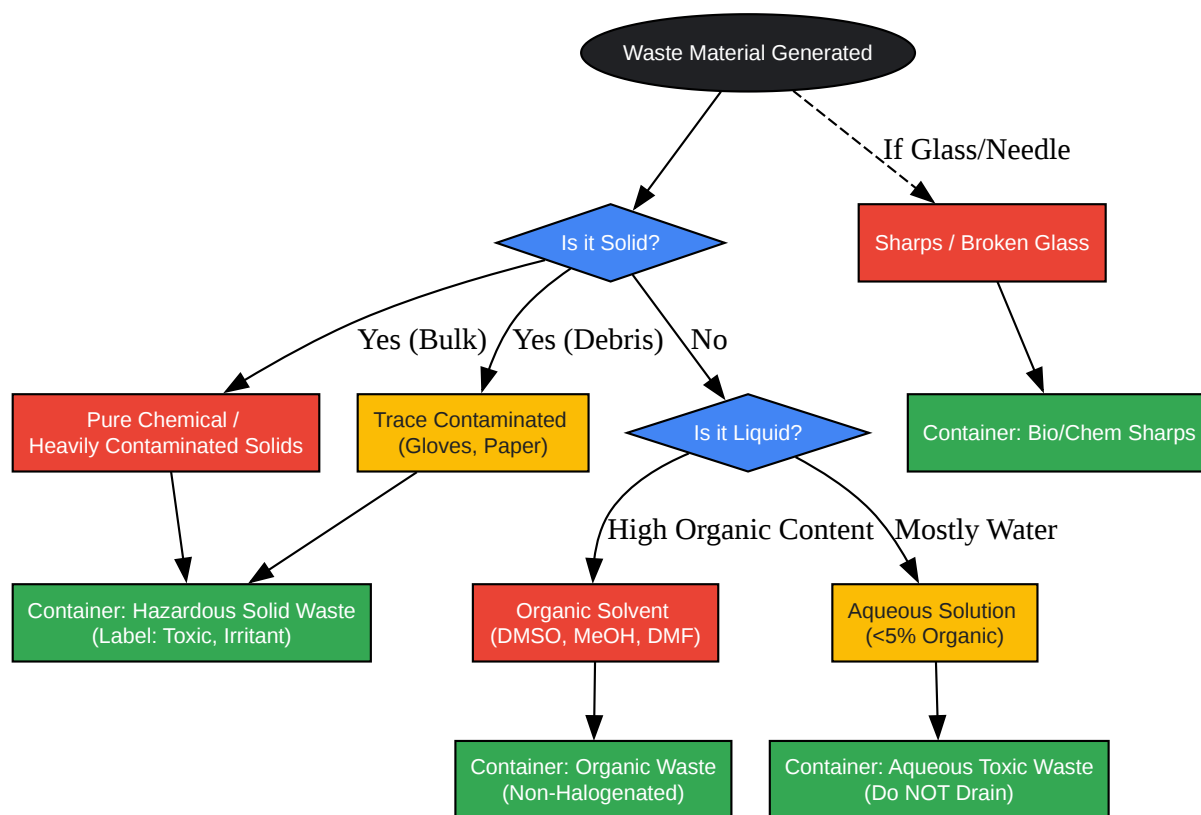
Part 3: Pre-Disposal Handling & Segregation

Effective disposal begins at the bench. Segregation prevents dangerous chemical reactions in the waste drum.

Personal Protective Equipment (PPE)

- Gloves: Nitrile (0.11 mm minimum thickness). Double glove if handling solutions in DMSO, as DMSO permeates nitrile and carries the solute through the skin.
- Respiratory: N95 particulate respirator or fume hood operation is mandatory to prevent inhalation of dust.
- Eye Protection: Chemical splash goggles (ANSI Z87.1).

Waste Stream Decision Matrix (Visualized)



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Figure 1: Decision matrix for segregating **2-Methylquinoline-4,8-diol** waste streams to ensure compatibility and regulatory compliance.

Part 4: Detailed Disposal Protocols

Scenario A: Solid Waste (Pure Compound & Weighing Debris)

Objective: Contain dust and prevent environmental leaching.

- Collection: Transfer expired or excess solid **2-Methylquinoline-4,8-diol** into a wide-mouth HDPE (High-Density Polyethylene) jar.

- Contaminated Debris: Weighing boats, spatulas (if disposable), and heavily soiled gloves must be placed in the same solid waste container.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**2-Methylquinoline-4,8-diol**" (Do not use abbreviations).
 - Hazards: Check "Toxic" and "Irritant".^[4]
- Storage: Keep container closed when not actively adding waste. Store in a satellite accumulation area (SAA) inside a secondary containment tray.

Scenario B: Liquid Waste (Stock Solutions & Mother Liquors)

Objective: Prevent drain disposal and ensure solvent compatibility. Note: This compound is often dissolved in DMSO or Methanol.

- Segregation:
 - If in DMSO/Methanol/Ethanol: Pour into the "Non-Halogenated Organic Solvent" waste carboy.
 - If in Aqueous Buffer: Pour into a dedicated "Aqueous Toxic" waste carboy. Do not mix with strong acids or oxidizers.
- Rinsing:
 - Rinse the original vessel 3 times with a small volume of ethanol or methanol (water is ineffective due to low solubility).
 - Add these rinses to the Organic Solvent waste container.
- Final Wash: A final wash with soap and water can go down the drain only after the triple solvent rinse has removed the compound.

Scenario C: Spill Response

Objective: Minimize dust generation.

- Isolate: Evacuate the immediate area if a large amount (>10g) of powder is airborne.
- PPE: Don nitrile gloves, lab coat, and safety goggles.
- Containment:
 - Dry Spill: Cover the powder with a damp paper towel to suppress dust. Gently sweep into a dustpan or scoop.
 - Wet Spill: Cover with vermiculite or spill pads.
- Disposal: Place all cleanup materials into a clear plastic bag, seal it, and place it inside the Hazardous Solid Waste container.

Part 5: Regulatory Compliance (RCRA & EPA)

Waste Classification

Under the US Resource Conservation and Recovery Act (RCRA):

- Listing Status: **2-Methylquinoline-4,8-diol** is not specifically P-listed or U-listed [1]. However, it is a chemical derivative of Quinoline, which is a hazardous constituent.
- Characteristic Waste: It likely meets the definition of a characteristic hazardous waste due to toxicity.[4]
- Generator Responsibility: As the generator, you must characterize the waste.[1][4][5] The safest and most compliant route is to classify it as "Non-Regulated Hazardous Waste" (if no specific code applies) or assign a state-specific code if applicable, ensuring it is sent for incineration.

The Disposal Lifecycle



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Figure 2: The regulatory chain of custody from laboratory generation to final thermal destruction.

Part 6: References

- U.S. Environmental Protection Agency (EPA). "List of Lists: Consolidated List of Chemicals Subject to the Emergency Planning and Community Right-To-Know Act (EPCRA), CERCLA and Section 112(r) of the Clean Air Act." EPA.gov. [[Link](#)]
- National Institutes of Health (NIH) - PubChem. "Compound Summary: Quinoline." PubChem. [[Link](#)]
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